

# Purifying Single-Walled Carbon Nanotubes: Application Notes on the Use of Carbon Disulfide

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This document provides detailed application notes and protocols for the purification of single-walled carbon nanotubes (SWCNTs) using **carbon disulfide** (CS<sub>2</sub>). This method is particularly effective for the removal of fullerene impurities, which are a common byproduct in the synthesis of SWCNTs.

## Introduction

As-produced single-walled carbon nanotubes (SWCNTs) are typically contaminated with various impurities, including amorphous carbon, metallic catalyst particles, and fullerenes (e.g.,  $C_{60}$ ,  $C_{70}$ ). These impurities can significantly hinder the performance of SWCNTs in various applications, including in the fields of electronics, materials science, and particularly in drug delivery and biomedical imaging, where purity is paramount.

**Carbon disulfide** (CS<sub>2</sub>) is a solvent well-known for its high solubility of fullerenes.[1][2][3][4] This property is exploited in a multi-step purification process to selectively remove fullerene contaminants from the SWCNT material. A common and efficient method for this solvent-based purification is Soxhlet extraction.[5][6]

This document outlines the protocol for fullerene removal using CS<sub>2</sub> via Soxhlet extraction and details the expected outcomes with supporting characterization data.



# **Principle of Purification**

The purification strategy leverages the significant difference in solubility between SWCNTs and fullerenes in **carbon disulfide**. SWCNTs are largely insoluble in CS<sub>2</sub>, while fullerenes exhibit appreciable solubility. By continuously washing the raw SWCNT material with fresh, hot CS<sub>2</sub> in a Soxhlet extractor, the fullerene impurities are dissolved and separated, leaving behind a purified SWCNT product.

# Experimental Protocol: Fullerene Removal via Soxhlet Extraction

This protocol details the step-by-step procedure for the removal of fullerenes from raw SWCNT powder using a Soxhlet extraction apparatus.

- 3.1. Materials and Equipment
- Materials:
  - As-produced single-walled carbon nanotubes
  - Carbon disulfide (CS<sub>2</sub>), high-purity grade
  - Cellulose extraction thimble
  - Glass wool
- Equipment:
  - Soxhlet extraction apparatus (including round-bottom flask, Soxhlet extractor, and condenser)
  - Heating mantle
  - Fume hood
  - Filtration apparatus (e.g., Büchner funnel, filter paper)
  - Vacuum oven



#### 3.2. Safety Precautions

**Carbon disulfide** is highly flammable and toxic. All procedures must be performed in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times.

#### 3.3. Procedure

- Sample Preparation:
  - Weigh a desired amount of as-produced SWCNT powder (e.g., 1-5 grams).
  - Place the SWCNT powder into a cellulose extraction thimble.
  - Lightly plug the top of the thimble with glass wool to prevent the SWCNT powder from being dispersed into the solvent.
- Apparatus Setup:
  - Assemble the Soxhlet extraction apparatus inside a fume hood.
  - Place the extraction thimble containing the SWCNT sample into the main chamber of the Soxhlet extractor.
  - Fill a round-bottom flask with a sufficient volume of carbon disulfide to ensure proper cycling (typically 2-3 times the volume of the Soxhlet extractor chamber).
  - Connect the round-bottom flask to the Soxhlet extractor and the condenser to the top of the extractor.
  - Connect the condenser to a circulating water source.
- Extraction Process:
  - Heat the carbon disulfide in the round-bottom flask using a heating mantle. The solvent will begin to evaporate.



- The CS<sub>2</sub> vapor will travel up the side arm of the extractor, condense in the condenser, and drip down onto the SWCNT sample in the thimble.
- The warm CS2 will fill the thimble, dissolving the fullerene impurities.
- Once the solvent level in the extractor chamber reaches the top of the siphon tube, the
  entire volume of the solvent, now containing the dissolved fullerenes, will siphon back into
  the round-bottom flask.
- This cycle of evaporation, condensation, and siphoning will repeat, continuously washing the SWCNTs with fresh CS<sub>2</sub>.
- Continue the extraction for a period of 12-24 hours to ensure complete removal of fullerenes.
- · Sample Recovery and Drying:
  - After the extraction is complete, turn off the heating mantle and allow the apparatus to cool to room temperature.
  - Carefully remove the extraction thimble containing the purified SWCNTs from the extractor.
  - Transfer the purified SWCNT powder from the thimble to a filter paper in a Büchner funnel and wash with a small amount of fresh CS<sub>2</sub> to remove any residual dissolved impurities.
  - Dry the purified SWCNT powder in a vacuum oven at a temperature of 80-100°C for several hours to remove all traces of carbon disulfide.

# **Characterization and Data Presentation**

The effectiveness of the purification process should be evaluated by comparing the material before and after the **carbon disulfide** treatment. Key characterization techniques include Thermogravimetric Analysis (TGA) and Raman Spectroscopy.

4.1. Thermogravimetric Analysis (TGA)



TGA is used to determine the thermal stability and purity of the SWCNT samples. Fullerenes typically sublimate at temperatures between 600°C and 800°C in an inert atmosphere.[7] By comparing the TGA curves of the raw and purified SWCNTs, a reduction in the mass loss in this temperature range indicates the successful removal of fullerenes.

Sample	Onset of Major SWCNT Decomposition (°C)	Residual Mass at 800°C (%) (Metal Oxide)
Raw SWCNTs	~450	~25
CS <sub>2</sub> Purified SWCNTs	~550	~25

Table 1: Representative TGA data for SWCNTs before and after CS<sub>2</sub> purification. The increase in the onset of decomposition temperature for the purified sample suggests the removal of more easily oxidized carbonaceous impurities. The residual mass, corresponding to the metal catalyst, is expected to remain similar.

#### 4.2. Raman Spectroscopy

Raman spectroscopy is a powerful non-destructive technique to assess the quality of SWCNTs. The ratio of the intensity of the D-band (disorder-induced) to the G-band (graphitic) (ID/IG) is a measure of the structural integrity of the nanotubes. A minimal increase or no change in this ratio after purification indicates that the CS<sub>2</sub> treatment does not introduce significant defects to the SWCNT framework.

Sample	ID/IG Ratio
Raw SWCNTs	0.05
CS <sub>2</sub> Purified SWCNTs	0.06

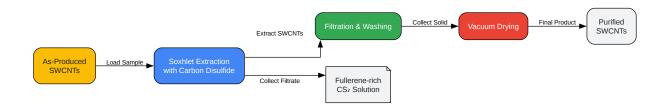
Table 2: Representative Raman spectroscopy data (ID/IG ratio) for SWCNTs before and after CS<sub>2</sub> purification. A small or negligible change in the ratio indicates the purification process is non-destructive.

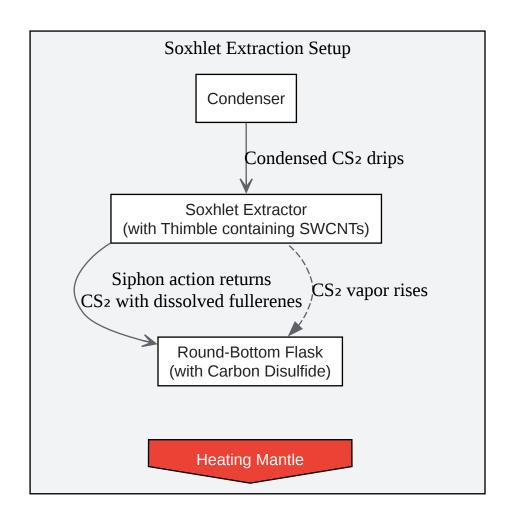
# **Visualizations**



#### 5.1. Experimental Workflow

The following diagram illustrates the logical flow of the purification process.





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